

Protocol for purification of 6-hydroxycyclohex-1-ene-1-carbonyl-CoA dehydrogenase.

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Compound of Interest

Compound Name: 6-oxocyclohex-1-ene-1-carbonyl-CoA

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For Researchers, Scientists, and Drug Development Professionals

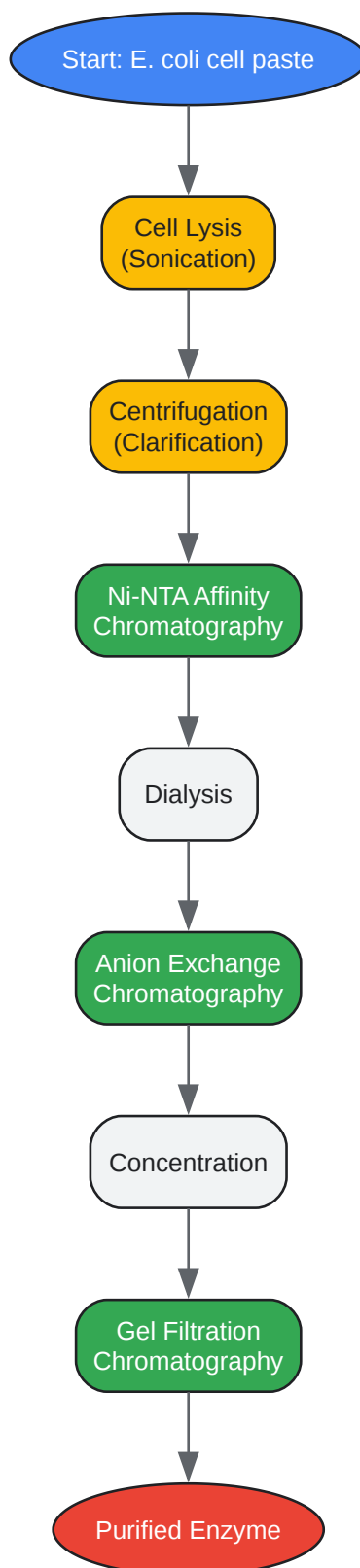
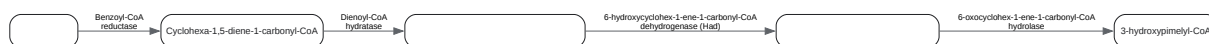
Application Note

This document provides a detailed protocol for the purification of recombinant 6-hydroxycyclohex-1-ene-1-carbonyl-CoA dehydrogenase (Had) from *Escherichia coli*. This enzyme is a key component of the anaerobic benzoyl-CoA degradation pathway, catalyzing the NAD⁺-dependent oxidation of 6-hydroxycyclohex-1-ene-1-carbonyl-CoA to **6-oxocyclohex-1-ene-1-carbonyl-CoA**.^[1] Understanding the function and structure of this enzyme is crucial for research into microbial aromatic compound metabolism, bioremediation, and as a potential target for drug development. The protocol is based on the methods described for the purification of the enzyme from *Thauera aromatica*, which was subsequently cloned and overexpressed in *E. coli*.^[1]

The purification strategy involves the overexpression of a His-tagged version of the enzyme in *E. coli*, followed by cell lysis and a multi-step chromatography process to achieve high purity. The protocol is designed to be robust and reproducible, providing researchers with a reliable method for obtaining active 6-hydroxycyclohex-1-ene-1-carbonyl-CoA dehydrogenase for downstream applications.

Benzoyl-CoA Degradation Pathway

The following diagram illustrates the central role of 6-hydroxycyclohex-1-ene-1-carbonyl-CoA dehydrogenase in the anaerobic degradation pathway of benzoyl-CoA.



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References

- 1. 6-Hydroxycyclohex-1-ene-1-carbonyl-CoA dehydrogenase and 6-oxocyclohex-1-ene-1-carbonyl-CoA hydrolase, enzymes of the benzoyl-CoA pathway of anaerobic aromatic metabolism in the denitrifying bacterium *Thauera aromatica* - PubMed [pubmed.ncbi.nlm.nih.gov]
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